

CAS number and molecular structure of beta-ionone epoxide

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Compound of Interest

Compound Name: *beta-Ionone epoxide*

CAS No.: 23267-57-4

Cat. No.: B1235301

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An In-depth Technical Guide to Beta-Ionone Epoxide

This technical guide provides a comprehensive overview of **beta-ionone epoxide**, a significant compound in the flavor, fragrance, and pharmaceutical industries. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, physicochemical properties, synthesis, and spectral data.

Chemical Identity and Molecular Structure

Beta-ionone epoxide is chemically known as 4-(2,2,6-trimethyl-7-oxabicyclo[4.1.0]hept-1-yl)-3-buten-2-one.^{[1][2]} It is an apo carotenoid monoterpene, structurally related to beta-ionone with an epoxide group across the 5 and 6 positions of the cyclohexyl ring.^[3]

Molecular Formula: C₁₃H₂₀O₂^{[1][3][4][5]}

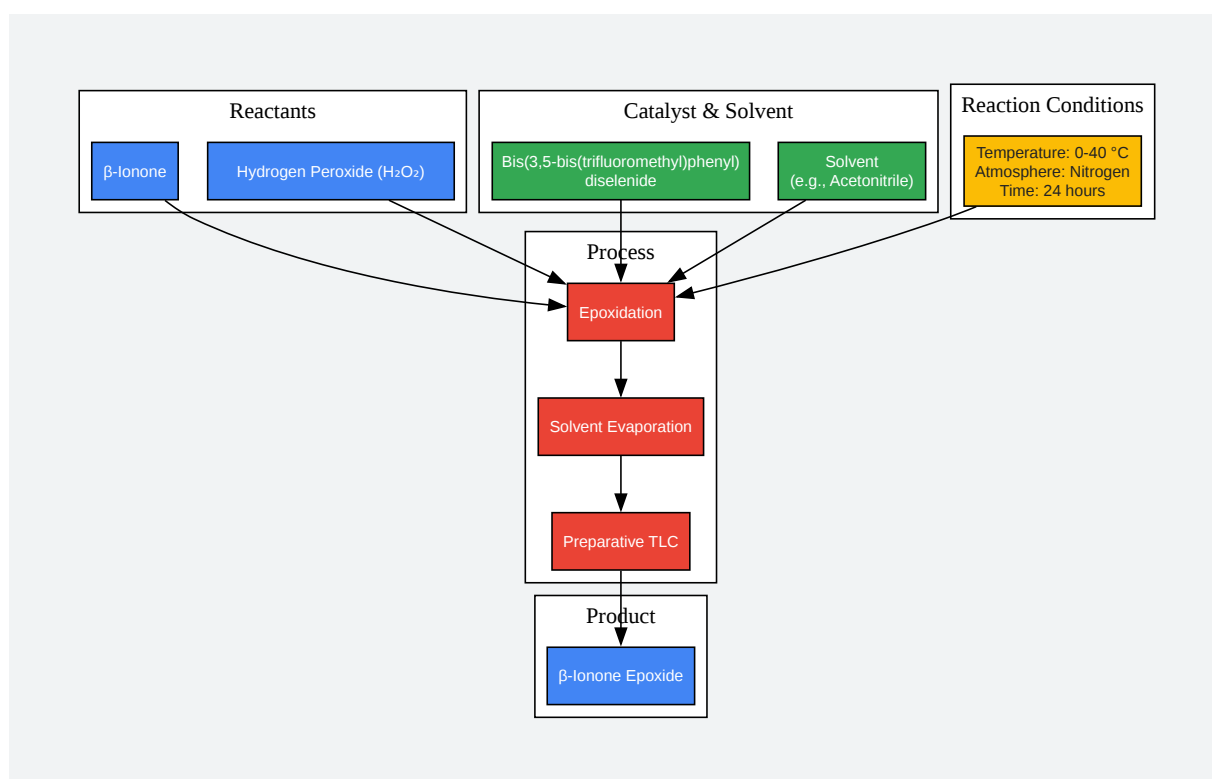
Molecular Weight: 208.30 g/mol ^{[1][3]}

CAS Number: 23267-57-4[1][4][5]

IUPAC Name: (E)-4-(2,2,6-trimethyl-7-oxabicyclo[4.1.0]heptan-1-yl)but-3-en-2-one[3]

Synonyms: 5,6-Epoxy- β -ionone, β -Ionone 5,6-epoxide, 4-(1,2-Oxido-2,6,6-trimethylcyclohexyl)-3-buten-2-one[3][4]

Molecular Structure:



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References

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